

# A Technical Guide to 4-Cyanothiazole: Molecular Properties and Identification

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## Compound of Interest

Compound Name: 4-Cyanothiazole

Cat. No.: B073293

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This technical guide provides essential information regarding the molecular weight and chemical formula of **4-Cyanothiazole**, a heterocyclic nitrile of interest to researchers and professionals in drug development and chemical synthesis. The data is presented in a clear, tabular format for ease of reference.

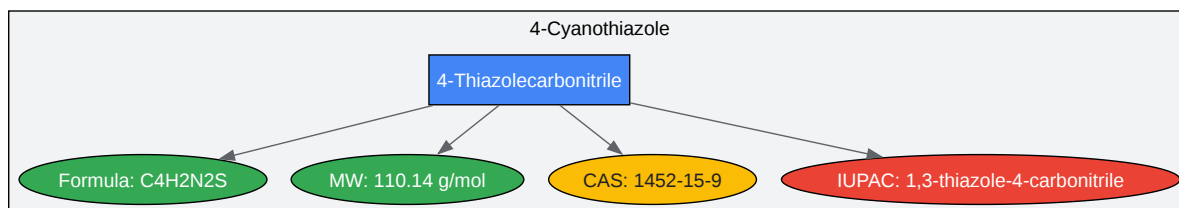
## Core Molecular Data

**4-Cyanothiazole**, also known by its IUPAC name 1,3-thiazole-4-carbonitrile, is a small molecule containing a thiazole ring substituted with a nitrile group.<sup>[1]</sup> Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C4H2N2S	<sup>[1][2][3]</sup>
Molecular Weight	110.14 g/mol	<sup>[1][2]</sup>
Exact Mass	109.993869 Da	<sup>[1]</sup>
CAS Number	1452-15-9	<sup>[1]</sup>
IUPAC Name	1,3-thiazole-4-carbonitrile	<sup>[1]</sup>

## Chemical Identification and Structure

The unique identification of **4-Cyanothiazole** is crucial for experimental and regulatory purposes. The following diagram illustrates the key identifiers and the molecular formula, providing a logical relationship between these core pieces of information.



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Figure 1: Key identifiers for **4-Cyanothiazole**.

This guide serves as a foundational reference for professionals requiring accurate and readily accessible data on **4-Cyanothiazole**. No experimental protocols are detailed as this document focuses on the core chemical properties derived from established chemical databases.

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## References

- 1. 4-Cyanothiazole | C<sub>4</sub>H<sub>2</sub>N<sub>2</sub>S | CID 15069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. americanelements.com [americanelements.com]
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